

An In-Depth Technical Guide to Photobiotin Acetate for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Photobiotin acetate

Cat. No.: B1591662

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and applications of **photobiotin acetate**, a versatile tool in molecular and cellular biology. It is designed to equip researchers with the technical knowledge required for its effective use in labeling nucleic acids and proteins, identifying molecular interactions, and aiding in drug discovery.

Core Chemical and Physical Properties

Photobiotin acetate is a photoactivatable analog of biotin that enables the non-specific labeling of various biomolecules upon activation with light.^{[1][2][3]} It is composed of a biotin moiety, a charged linker arm, and a photoreactive aryl azide group.^{[3][4]} This structure allows for the covalent attachment to target molecules, facilitating their detection, purification, and analysis.

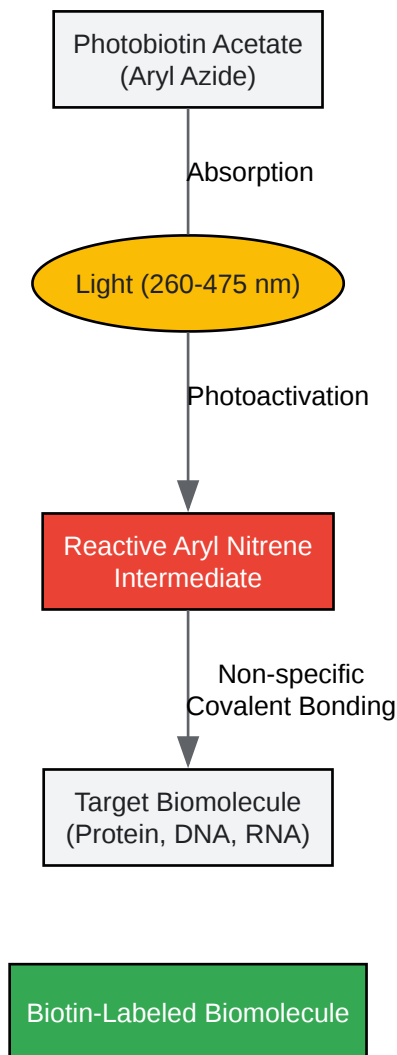
A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_{23}H_{35}N_9O_4S \cdot C_2H_4O_2$	
Molecular Weight	593.70 g/mol	
Appearance	Film or powder	
Solubility	10 mg/mL in water	
Storage Conditions	-20°C, protected from light	
Photoactivation Wavelength	260-475 nm	

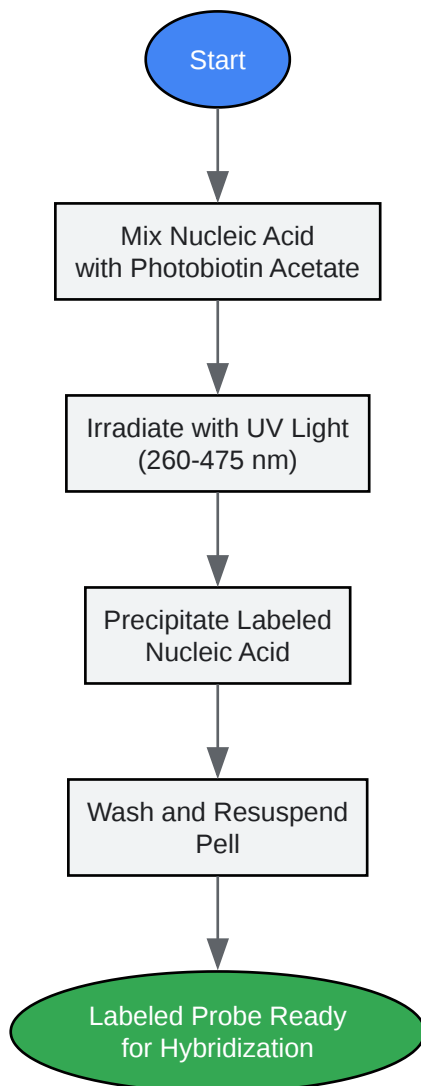
Mechanism of Action: Photoactivated Labeling

The utility of **photobiotin acetate** lies in its photoreactive aryl azide group. Upon exposure to light within its activation range (260-475 nm), the aryl azide is converted into a highly reactive aryl nitrene intermediate. This nitrene can then form a covalent bond with nearby molecules, including proteins and nucleic acids, effectively "labeling" them with biotin. This non-specific insertion allows for the labeling of molecules that may lack specific reactive groups required by other labeling methods.

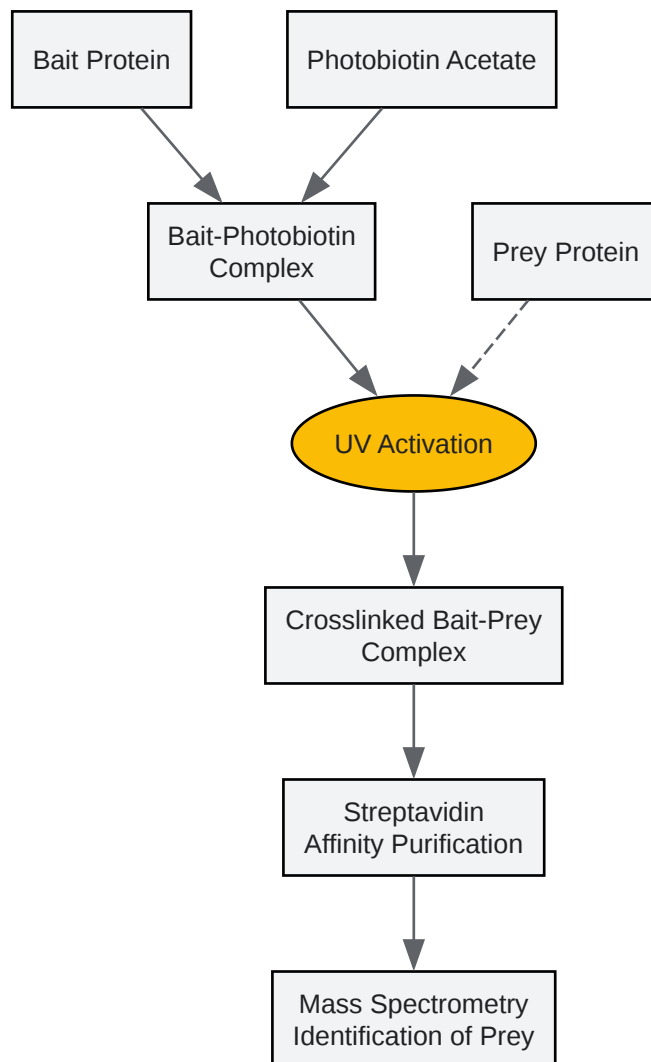
Mechanism of Photobiotin Acetate Photoactivation and Labeling



Workflow for Nucleic Acid Probe Labeling with Photobiotin Acetate



Proximity-Based Labeling for Protein Interaction Studies



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fortislife.com [fortislife.com]
- 2. Photoaffinity labeling in target- and binding-site identification - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scientificlabs.co.uk [scientificlabs.co.uk]
- 4. In Situ Hybridization Protocol & Troubleshooting - Creative Biolabs [creativebiolabs.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Photobiotin Acetate for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591662#chemical-properties-of-photobiotin-acetate-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com